

A Comparative Performance Analysis of Disperse Yellow 39 and Commercially Available Alternatives

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Compound of Interest

Compound Name: Disperse Yellow 39

CAS No.: 2229825-63-0

Cat. No.: B16378903

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This guide provides a comprehensive benchmark of **Disperse Yellow 39** against other commercially available yellow disperse dyes, offering researchers, scientists, and drug development professionals a comparative analysis of their performance and toxicological profiles. The information presented is collated from publicly available data to facilitate informed decisions in research and development.

Chemical and Physical Properties

A fundamental understanding of the physicochemical properties of these dyes is crucial for predicting their behavior in various applications. The following table summarizes key properties of **Disperse Yellow 39** and its selected commercial alternatives.

Property	Disperse Yellow 39	C.I. Disperse Yellow 3	C.I. Disperse Yellow 7	C.I. Disperse Yellow 23	C.I. Disperse Yellow 54
C.I. Name	Disperse Yellow 39	Disperse Yellow 3	Disperse Yellow 7	Disperse Yellow 23	Disperse Yellow 54
CAS Number	12236-29-2	2832-40-8	6300-37-4	6250-23-3	12223-85-7
Molecular Formula	C ₁₇ H ₁₆ N ₂ O	C ₁₅ H ₁₅ N ₃ O ₂	C ₁₉ H ₁₆ N ₄ O	C ₁₈ H ₁₄ N ₄ O	C ₁₈ H ₁₁ NO ₃
Molecular Weight (g/mol)	264.32	269.30	316.36	302.33	289.29
Chemical Structure Class	Methine	Monoazo	Diazo	Diazo	Quinophthalone
Melting Point (°C)	232-234	192-195 (decomposes)	132.7-135.8	179-181	No data available
Solubility	Slightly soluble in Dichloromethane, very slightly in Ethanol, slightly in Methanol.[1]	Soluble in acetone, ethanol, and benzene.[2]	Soluble in acetone and DMF.[3]	Soluble in acetone and DMF.[4]	No data available

Performance Characteristics: Fastness Properties

The fastness of a dye, its ability to retain its color under various conditions, is a critical performance indicator. The following table summarizes the fastness properties of the selected dyes on polyester fabric, with ratings based on the ISO 1-5 grey scale (unless otherwise specified), where 5 indicates the highest fastness. It is important to note that direct comparative

studies under identical conditions are limited; therefore, this data is compiled from various sources and may not be directly comparable.

Fastness Property (on Polyester)	ISO Test Method	Disperse Yellow 39	C.I. Disperse Yellow 3	C.I. Disperse Yellow 7	C.I. Disperse Yellow 23	C.I. Disperse Yellow 54
Light Fastness	ISO 105-B02	7	6	6	6-7	6-7
Washing Fastness (Staining)	ISO 105-C06	5	4-5	4-5	4-5	5
Washing Fastness (Fading)	ISO 105-C06	5	4-5	4-5	4-5	5
Perspiration Fastness (Staining)	ISO 105-E04	5	3	5	5	No data available
Perspiration Fastness (Fading)	ISO 105-E04	5	5	5	5	No data available
Sublimation (Ironing) Fastness (Staining)	ISO 105-P01	3-4	3	3	3-4	4
Sublimation (Ironing) Fastness (Fading)	ISO 105-P01	4-5	4-5	4	4	No data available
Dry Rubbing Fastness	ISO 105-X12	No data available	No data available	4-5	No data available	No data available
Wet Rubbing	ISO 105-X12	No data available	No data available	4	No data available	No data available

Fastness

Note: The fastness properties can vary depending on the dyeing process, depth of shade, and the specific substrate.

Experimental Protocols

To ensure the reproducibility and comparability of performance data, standardized experimental protocols are essential. The following are outlines of key ISO test methods for evaluating the fastness properties of disperse dyes.

High-Temperature Exhaust Dyeing of Polyester

This method is commonly used for applying disperse dyes to polyester fibers.

- **Fabric Preparation:** Scour and bleach 100% polyester fabric to remove impurities.
- **Dye Bath Preparation:** Prepare a dye bath with a specific liquor-to-goods ratio (e.g., 10:1). Add a dispersing agent, a leveling agent, and adjust the pH to 4.5-5.5 with acetic acid. The dye is first pasted with a small amount of water and dispersing agent before being added to the bath.
- **Dyeing Process:** Introduce the fabric into the dye bath at a starting temperature of approximately 60°C. The temperature is then raised at a controlled rate (e.g., 2°C/minute) to the final dyeing temperature (typically 130°C for high-temperature dyes). The dyeing is continued at this temperature for a set time (e.g., 60 minutes).
- **Cooling and Rinsing:** The dye bath is cooled down, and the fabric is rinsed thoroughly.
- **Reduction Clearing:** A post-treatment with a solution of sodium hydrosulfite and caustic soda at an elevated temperature (e.g., 80°C) is performed to remove unfixed dye from the fiber surface, improving fastness properties. The fabric is then rinsed and dried.

Colorfastness to Light (ISO 105-B02)

This test determines the resistance of the color of textiles to the action of an artificial light source representing natural daylight.

- A specimen of the dyed fabric is exposed to light from a xenon arc lamp under specified conditions of temperature and humidity.
- Simultaneously, a set of blue wool references with known lightfastness ratings are exposed.
- The color change of the specimen is assessed by comparing it with the fading of the blue wool references. The lightfastness is rated on a scale of 1 to 8, where 8 indicates the highest fastness.

Colorfastness to Washing (ISO 105-C06)

This test is designed to determine the resistance of the color of textiles to domestic or commercial laundering procedures.

- A specimen of the dyed fabric is stitched between two specified adjacent fabrics (multi-fiber or single-fiber).
- The composite specimen is then laundered in a solution of a standard detergent under specified conditions of temperature, time, and mechanical agitation.
- The change in color of the specimen (fading) and the degree of staining on the adjacent fabrics are assessed using the grey scales.

Colorfastness to Perspiration (ISO 105-E04)

This method evaluates the resistance of the color of textiles to the effects of human perspiration.

- A specimen of the dyed fabric, in contact with a multi-fiber strip, is immersed in two different solutions, one alkaline and one acidic, simulating perspiration.
- The specimens are then subjected to a fixed mechanical pressure and left in a heating device for a specific time.
- The change in color of the specimen and the staining of the adjacent fabric are assessed using the grey scales.

Colorfastness to Dry Heat (Sublimation) (ISO 105-P01)

This test determines the resistance of the color of textiles to the action of dry heat, which is relevant for processes like ironing and heat-setting.

- A specimen of the dyed fabric is placed in a heating device at a specified temperature and pressure for a set time.
- The change in color of the specimen and the staining of an adjacent undyed fabric are assessed using the grey scales.

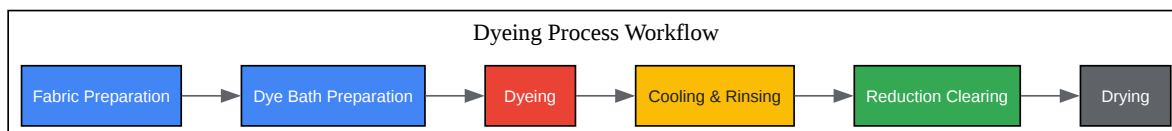
Toxicological Profile

The toxicological properties of dyes are a critical consideration, especially for applications where human contact is likely. Azo dyes, in particular, can pose health risks through the reductive cleavage of the azo bond, which can release potentially carcinogenic aromatic amines.

Toxicologic al Endpoint	Disperse Yellow 39	C.I. Disperse Yellow 3	C.I. Disperse Yellow 7	C.I. Disperse Yellow 23	C.I. Disperse Yellow 54
Carcinogenicity	No data available	Carcinogenic in male rats and female mice.[2]	Metabolized to genotoxic and carcinogenic compounds. [1][5]	Known to be carcinogenic. [6]	No data available
Mutagenicity	No data available	Mutagenic in several systems.[2]	Genotoxic, primarily due to its metabolites. [1]	No data available	No data available
Skin Sensitization	No data available	Can induce allergic reactions.[2] [7]	Potential skin sensitizer.[1]	Known to be allergenic.[6]	No data available
Acute Toxicity (Oral)	Harmful if swallowed.[8]	Low toxicity by intraperitoneal route.[9]	Specific LD50 data not readily available.[1]	No data available	No data available

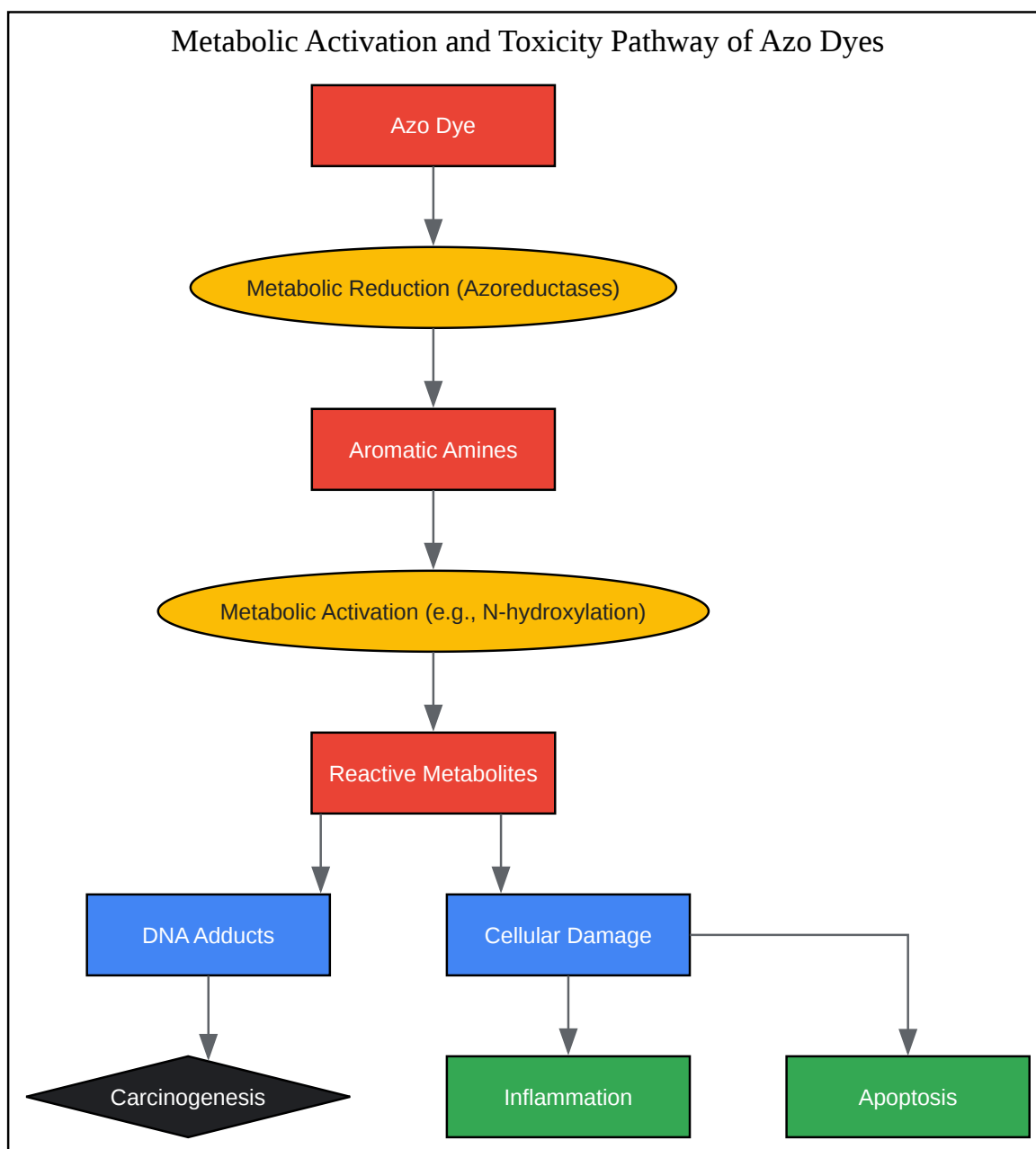
Visualized Pathways and Workflows

To aid in the understanding of the experimental processes and the toxicological mechanisms of these dyes, the following diagrams are provided.



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A simplified workflow for the high-temperature exhaust dyeing of polyester.



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Generalized metabolic activation pathway of azo dyes leading to toxicity.

Conclusion

Disperse Yellow 39 exhibits excellent fastness properties, particularly in terms of light, washing, and perspiration fastness, making it a high-performance dye for polyester. When compared to the selected alternatives, it generally shows comparable or superior fastness ratings. However, the choice of dye will ultimately depend on the specific application requirements, including desired shade, cost-effectiveness, and, critically, the toxicological profile.

For applications where biocompatibility and low toxicity are paramount, the potential carcinogenicity and sensitization associated with azo dyes like Disperse Yellow 3, 7, and 23 warrant careful consideration. Although toxicological data for **Disperse Yellow 39** is not as readily available, its chemical structure should be evaluated for potential metabolic release of harmful compounds. This guide serves as a starting point for a more detailed and application-specific evaluation of these dyes. It is recommended to conduct in-house testing under specific process conditions to make a final, informed decision.

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